

Operational Guide: Safe Disposal and Handling of 1-Isopropyl Etodolac

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Compound of Interest

Compound Name: 1-Isopropyl Etodolac

CAS No.: 849630-65-5

Cat. No.: B566279

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Executive Summary & Chemical Context[1]

1-Isopropyl Etodolac (CAS: 849630-65-5), often identified as Etodolac Impurity F, is a structural analog of the NSAID Etodolac.[1] While often handled in milligram quantities for analytical referencing, its structural similarity to the parent active pharmaceutical ingredient (API) dictates that it must be treated as a bioactive, toxic substance.

The Core Directive: Treat this compound with the "Precautionary Principle." In the absence of comprehensive toxicological data specific to this impurity, you must assume it shares the potent acute toxicity (H301) and reproductive toxicity (H361) profiles of Etodolac.

Critical Prohibition: Under no circumstances shall this compound, or solutions containing it, be discharged into municipal wastewater systems. The EPA's "Management Standards for Hazardous Waste Pharmaceuticals" (40 CFR Part 266 Subpart P) strictly prohibits the sewerage of hazardous pharmaceutical waste.

Hazard Profile & Physical Characterization

Before disposal, the waste generator must characterize the material to ensure compatibility with waste streams.

Table 1: Chemical & Hazard Data

Property	Specification	Operational Implication
Chemical Name	1-Isopropyl Etodolac	Impurity/Analog of Etodolac
CAS Number	849630-65-5	Use for waste manifesting
Physical State	Yellowish Semi-Solid / Solid	May adhere to glass; requires solvent rinsing
Solubility	Low (Water); High (DMSO, MeOH)	Will precipitate in aqueous waste lines (clog risk)
Primary Hazard	Toxic if Swallowed (H301)	Zero-tolerance for oral ingestion/dust inhalation
Secondary Hazard	Reprotoxic (H361)	Strict control for pregnant/nursing personnel
UN ID (Transport)	UN 2811 (Toxic solid, organic, n.o.s.) [2]	Required for off-site shipping

Waste Stream Segregation Protocol

Effective disposal begins at the bench. You must segregate **1-Isopropyl Etodolac** waste into three distinct streams to prevent cross-contamination and ensure regulatory compliance.

Stream A: Solid Waste (Pure Compound)

- Definition: Expired reference standards, weighing boat residues, or spill cleanup solids.
- Container: High-density polyethylene (HDPE) wide-mouth jar.
- Labeling: "Hazardous Waste - Toxic - **1-Isopropyl Etodolac**."
- Disposal Method: High-Temperature Incineration.

Stream B: Liquid Waste (Solutions)

- Definition: HPLC effluent, mother liquors, or dissolved stock solutions (e.g., in DMSO or Methanol).
- Protocol:
 - Do not mix with oxidizing acids (Nitric/Perchloric) to avoid exothermic decomposition of the indole moiety.
 - Maintain pH between 5–9 if mixing with other organic aqueous wastes to prevent precipitation.
- Container: Solvent waste carboy (compatible with organic solvents).
- Disposal Method: Fuel Blending or Incineration.

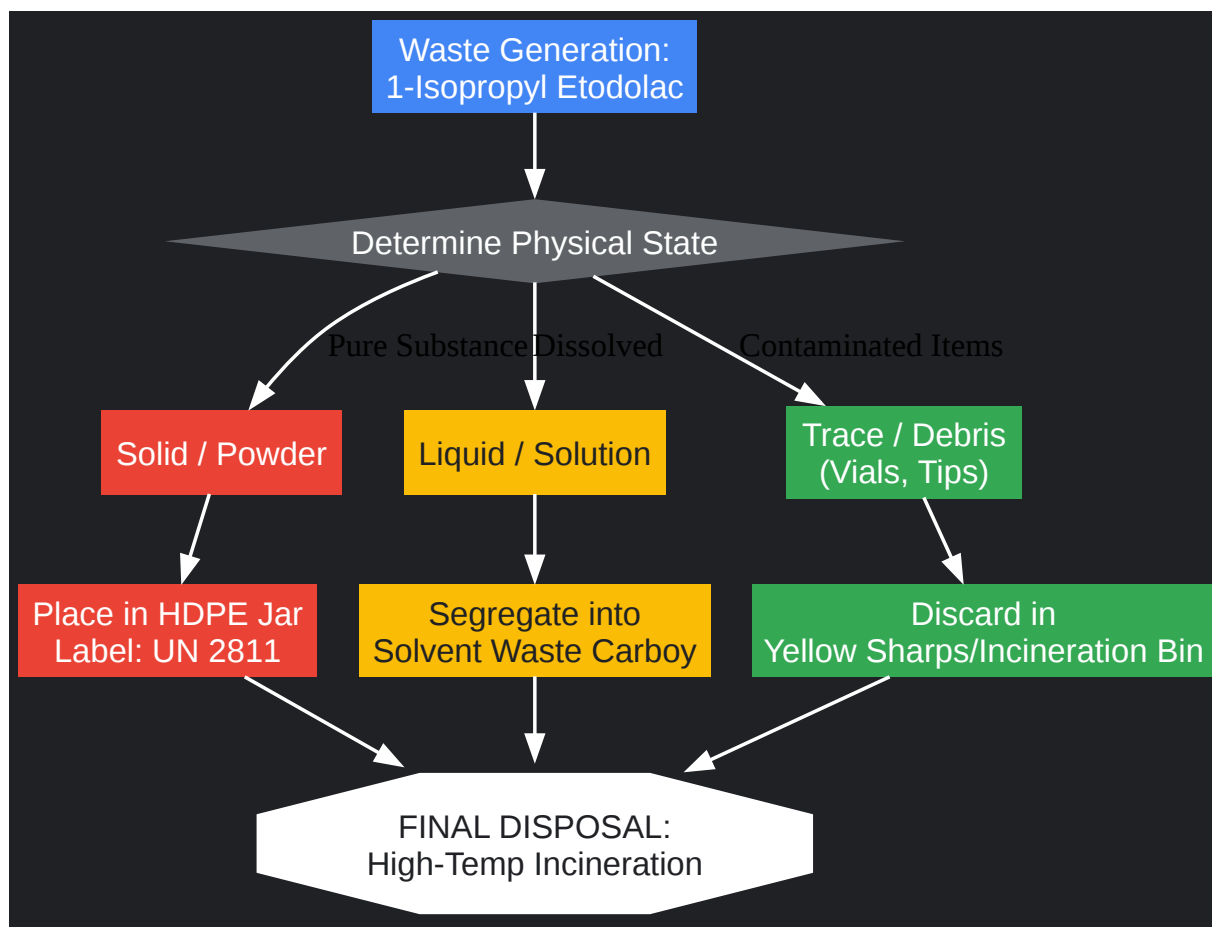
Stream C: Trace Contaminated Debris

- Definition: Syringes, pipette tips, and vials.
- Protocol: Do not attempt to wash.^{[3][4]} Discard entirely.
- Container: Yellow Chemotherapy/Sharps Bin (Incineration only).

Visualized Workflows

Diagram 1: Waste Segregation Decision Matrix

This logic flow ensures that **1-Isopropyl Etodolac** is never sewered and is routed to the correct destruction facility.



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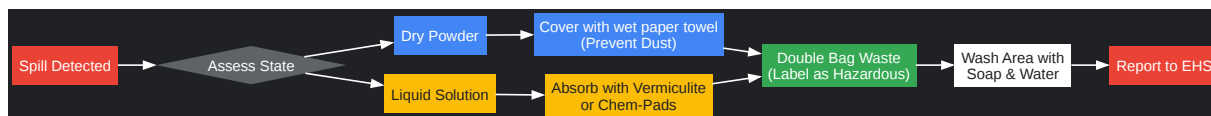
Caption: Decision matrix for segregating **1-Isopropyl Etodolac** waste streams to ensure incineration.

Emergency Spill Response Procedure

In the event of a spill, immediate containment is required to prevent migration into floor drains or HVAC systems.

PPE Requirement: Double Nitrile Gloves (>0.11mm), Safety Goggles, Lab Coat, and N95/P100 Respirator (if powder is aerosolized).

Diagram 2: Spill Response Logic



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Caption: Step-by-step logic for containing and cleaning spills based on physical state.

Regulatory Compliance & Scientific Rationale

The "Why" Behind the Protocol

- Incineration over Landfill:
 - Mechanism:[3][4][5][6][7][8] **1-Isopropyl Etodolac** contains a stable indole ring. Standard wastewater treatment (hydrolysis/oxidation) may not fully degrade the core structure, leading to environmental persistence.
 - Requirement: High-temperature incineration (>1000°C) is the only self-validating method to break the C-N bonds and ensure total destruction of the pharmacophore.
- Solvent Compatibility:
 - Mechanism:[3][4][5][6][7][8] As a lipophilic ester/acid analog, this compound has poor water solubility.
 - Risk:[9][3][10][11] Pouring aqueous solutions containing this compound down the drain is not only illegal but will likely cause the compound to precipitate in the P-trap, creating a localized toxic hazard source in the plumbing.
- Regulatory Codes (USA):
 - While not explicitly P-listed or U-listed by name under RCRA, it falls under the "Pharmaceutical Waste" definition.

- Generator Status: If you are a healthcare facility or a reverse distributor, you must comply with 40 CFR Part 266 Subpart P.
- Research Labs: Must characterize as "Non-RCRA Regulated Hazardous Waste" but adhere to the sewer ban.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for Etodolac (Parent Compound). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P). Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets (29 CFR 1910.1200). Retrieved from [\[Link\]](#)

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. How to safely dispose of household pharmaceutical waste | Wisconsin DNR [dnr.wisconsin.gov]
- 4. epa.gov [epa.gov]
- 5. fda.gov [fda.gov]
- 6. epa.gov [epa.gov]
- 7. cda.org [cda.org]
- 8. Managing pharmaceutical waste – NHS SPS - Specialist Pharmacy Service – The first stop for professional medicines advice [sps.nhs.uk]

- [9. echemi.com \[echemi.com\]](#)
- [10. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [11. How to Dispose of Unused Medicine Responsibly to Protect the Environment | Pfizer \[pfizer.com\]](#)
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